

Technical Guide: Physicochemical Properties of N1,N1-Dipropylethane-1,2-diamine

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Compound of Interest

Compound Name: *N1,N1-Dipropylethane-1,2-diamine*

Cat. No.: *B084452*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N1,N1-Dipropylethane-1,2-diamine, a substituted ethylenediamine, is a chemical compound of interest in various fields of chemical synthesis and drug development. Its structure, featuring both a primary and a tertiary amine, imparts specific physicochemical properties that are critical for its application and handling. This guide provides a comprehensive overview of the core physical properties of **N1,N1-Dipropylethane-1,2-diamine**, detailed experimental protocols for their determination, and a logical workflow for these experimental procedures.

Core Physical Properties

The physical properties of a compound are fundamental to its application in research and development. Below is a summary of the available data for **N1,N1-Dipropylethane-1,2-diamine**.

Data Presentation

Physical Property	Value	Source(s)
CAS Number	14165-22-1	[1][2]
Molecular Formula	C ₈ H ₂₀ N ₂	[1][2]
Molecular Weight	144.26 g/mol	[1][3]
Boiling Point	186-189 °C	[1]
Density	0.802 g/cm ³	[1]
Flash Point	69 °C	[1]
Solubility	Soluble in water and polar organic solvents.	General amine properties

Experimental Protocols

Detailed and accurate determination of physical properties is paramount for the reliable application of a chemical compound. The following sections describe standard experimental protocols that can be employed to determine the key physical properties of **N1,N1-Dipropylethane-1,2-diamine**.

Determination of Boiling Point by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Materials:

- **N1,N1-Dipropylethane-1,2-diamine** sample
- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)

- Heating mantle
- Boiling chips
- Clamps and stand

Procedure:

- Place a small volume (e.g., 10-20 mL) of **N1,N1-Dipropylethane-1,2-diamine** into the distillation flask, and add a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.
- Begin to heat the distillation flask gently using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises and enters the condenser.
- Record the temperature at which the liquid is actively distilling and condensing into the receiving flask. This stable temperature is the boiling point.^[4]
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Measurement of Density using a Pycnometer

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for measuring the density of a liquid.

Materials:

- **N1,N1-Dipropylethane-1,2-diamine** sample
- Pycnometer (a specific gravity bottle of a known volume)
- Analytical balance (accurate to ± 0.0001 g)
- Water bath (for temperature control)

- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass (m_{pyc}).
- Fill the pycnometer with distilled water of a known temperature and determine the mass of the pycnometer and water ($m_{\text{pyc}+\text{water}}$).
- Calculate the volume of the pycnometer at that temperature using the known density of water.
- Empty and dry the pycnometer, then fill it with the **N1,N1-Dipropylethane-1,2-diamine** sample.
- Measure the mass of the pycnometer and the sample ($m_{\text{pyc}+\text{sample}}$).
- The density of the sample can then be calculated using the formula: $\text{Density} = (m_{\text{pyc}+\text{sample}} - m_{\text{pyc}}) / \text{Volume}_{\text{pyc}}$

Solubility Assessment

Understanding the solubility of a compound in various solvents is crucial for its use in reactions, formulations, and purification processes.

Materials:

- **N1,N1-Dipropylethane-1,2-diamine** sample
- Test tubes
- Vortex mixer
- A range of solvents (e.g., water, ethanol, acetone, diethyl ether, hexane)

Procedure:

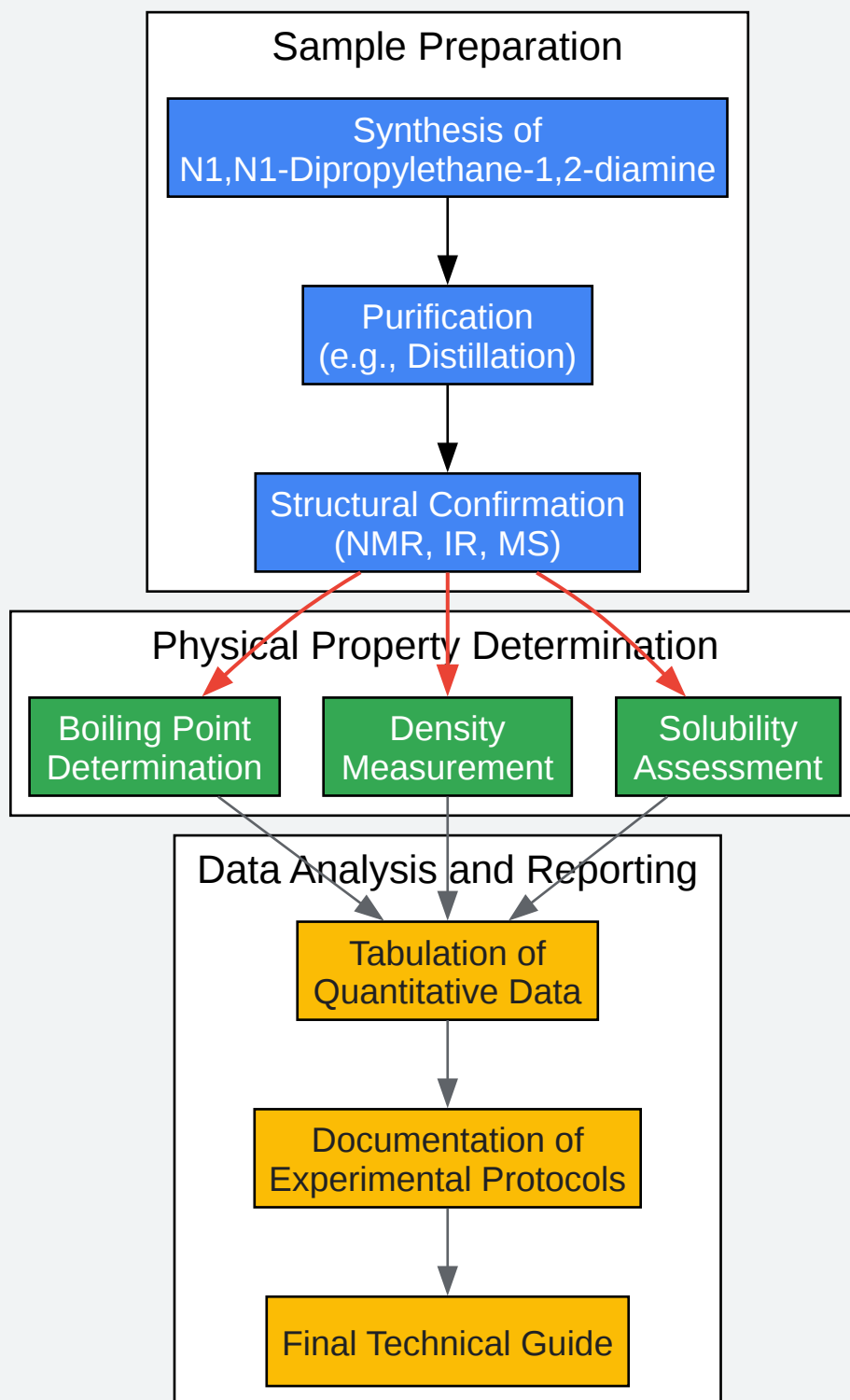
- Add a small, measured amount of **N1,N1-Dipropylethane-1,2-diamine** (e.g., 10 mg) to a test tube.

- Add a specific volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Vigorously mix the contents of the test tube using a vortex mixer for a set period (e.g., 1-2 minutes).
- Visually inspect the solution to determine if the compound has completely dissolved. The solution should be clear and free of any solid particles.
- If the compound dissolves, it is considered soluble in that solvent under the tested conditions. If not, it is classified as insoluble or sparingly soluble.
- This process is repeated for a range of solvents of varying polarities to create a solubility profile. As an amine, **N1,N1-Dipropylethane-1,2-diamine** is expected to be soluble in water and polar organic solvents.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of **N1,N1-Dipropylethane-1,2-diamine**.

Experimental Workflow for Physical Property Determination

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Workflow for the determination of physical properties.

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